

Application Note: Analysis of 4-Phenylpyridine by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: 4-Phenylpyridine

Cat. No.: B135609

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Introduction

4-Phenylpyridine is a heterocyclic aromatic compound of interest in various fields, including pharmaceutical development and materials science, due to its presence as a structural motif in biologically active molecules and functional materials. Accurate and sensitive quantification and identification of **4-Phenylpyridine** are crucial for quality control, metabolic studies, and environmental analysis. Gas Chromatography-Mass Spectrometry (GC-MS) offers a robust and reliable analytical method for the separation, identification, and quantification of **4-Phenylpyridine**. This application note details a comprehensive protocol for the analysis of **4-Phenylpyridine** using GC-MS.

Instrumentation and Consumables

- Gas Chromatograph: Agilent 8890 GC System or equivalent
- Mass Spectrometer: Agilent 5977B GC/MSD or equivalent
- GC Column: Agilent J&W DB-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μ m, or equivalent
- Autosampler: Agilent 7693A Autosampler or equivalent
- Vials: 2 mL amber glass vials with screw caps and PTFE/silicone septa

- Syringe: 10 µL autosampler syringe
- Solvents: Dichloromethane (DCM), Methanol (MeOH), Hexane (all HPLC or GC grade)
- Gases: Helium (99.999% purity or higher)

Experimental Protocols

1. Standard and Sample Preparation

A stock solution of **4-Phenylpyridine** (1 mg/mL) is prepared by dissolving 10 mg of **4-Phenylpyridine** in 10 mL of methanol. Working standards are prepared by serial dilution of the stock solution with dichloromethane to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

For sample analysis, the matrix should be dissolved in a suitable volatile organic solvent such as dichloromethane, hexane, or methanol.^[1] If the sample is in an aqueous solution, a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) should be performed to transfer the analyte into a compatible organic solvent.^[1] Ensure that the final sample concentration is within the calibration range.

2. GC-MS Method Parameters

The following GC-MS parameters provide a starting point for the analysis of **4-Phenylpyridine** and can be optimized as needed.

Table 1: Gas Chromatography (GC) Method Parameters

Parameter	Value
Inlet	
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium
Constant Flow	1.0 mL/min
Oven	
Initial Temperature	100 °C
Initial Hold Time	2 min
Ramp Rate	15 °C/min
Final Temperature	280 °C
Final Hold Time	5 min
Column	
Column Type	DB-5ms
Column Dimensions	30 m x 0.25 mm, 0.25 µm

Table 2: Mass Spectrometry (MS) Method Parameters

Parameter	Value
Ion Source	
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Ion Source Temperature	230 °C
Quadrupole	
Quadrupole Temperature	150 °C
Detector	
Scan Range	40-200 m/z
Solvent Delay	3 min

Data Presentation

The molecular weight of **4-Phenylpyridine** is 155.20 g/mol [\[2\]](#) Under electron ionization, **4-Phenylpyridine** produces a characteristic fragmentation pattern. The molecular ion peak ([M]⁺) is expected to be prominent due to the stable aromatic structure.[\[3\]](#)

Table 3: Key Mass Spectral Data for **4-Phenylpyridine**

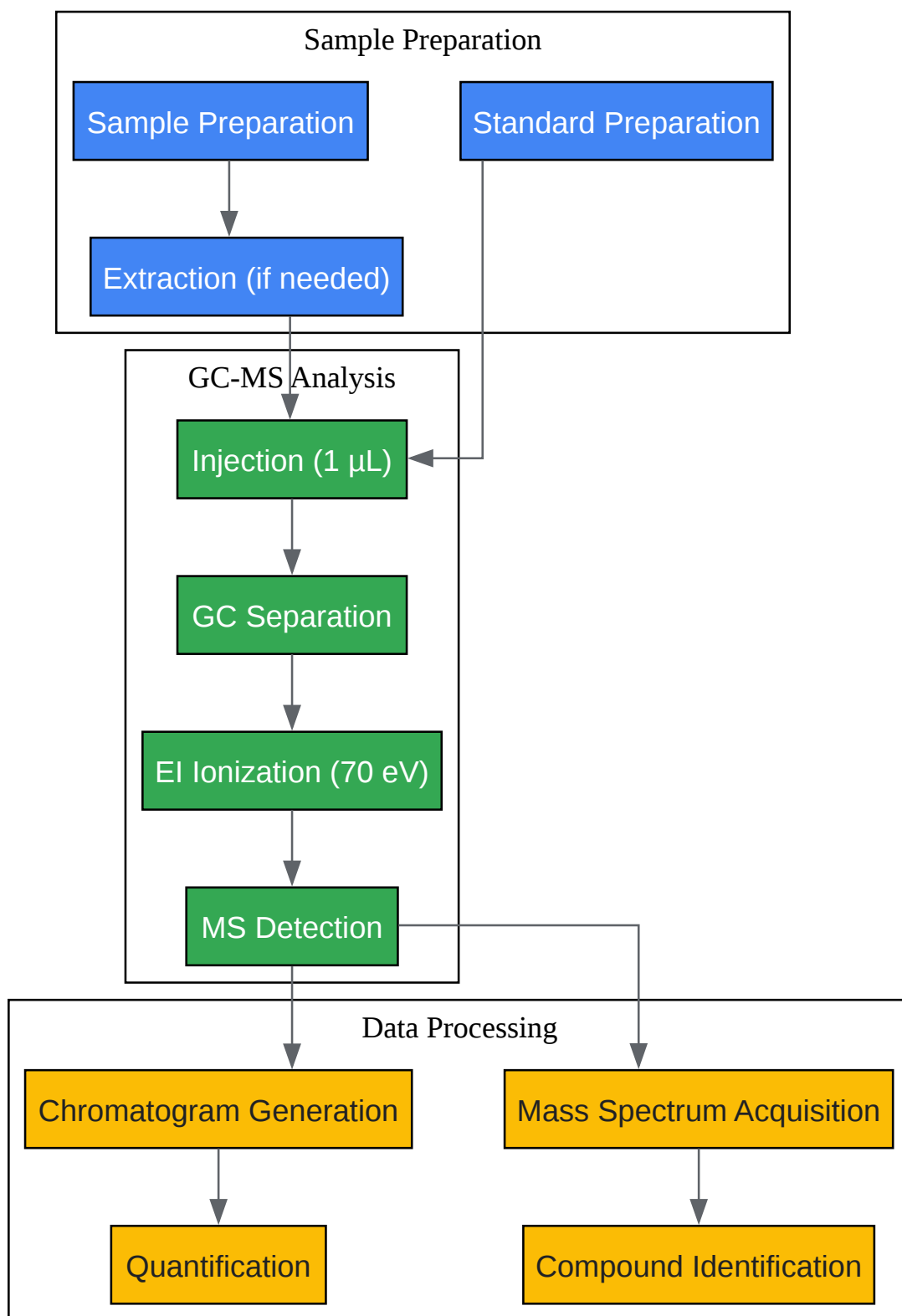
Property	Value	Reference
Molecular Weight	155.20 g/mol	PubChem
Molecular Formula	C ₁₁ H ₉ N	PubChem
CAS Number	939-23-1	ChemicalBook

Table 4: Major Mass Fragments of **4-Phenylpyridine**

m/z	Relative Abundance (%)	Ion
155.0	99.99	[M] ⁺ • (Molecular Ion)
154.0	31.0	[M-H] ⁺
127.0	12.8	[M-C ₂ H ₂] ⁺
51.0	11.8	C ₄ H ₃ ⁺
156.0	11.8	[M+H] ⁺ (Isotope Peak)

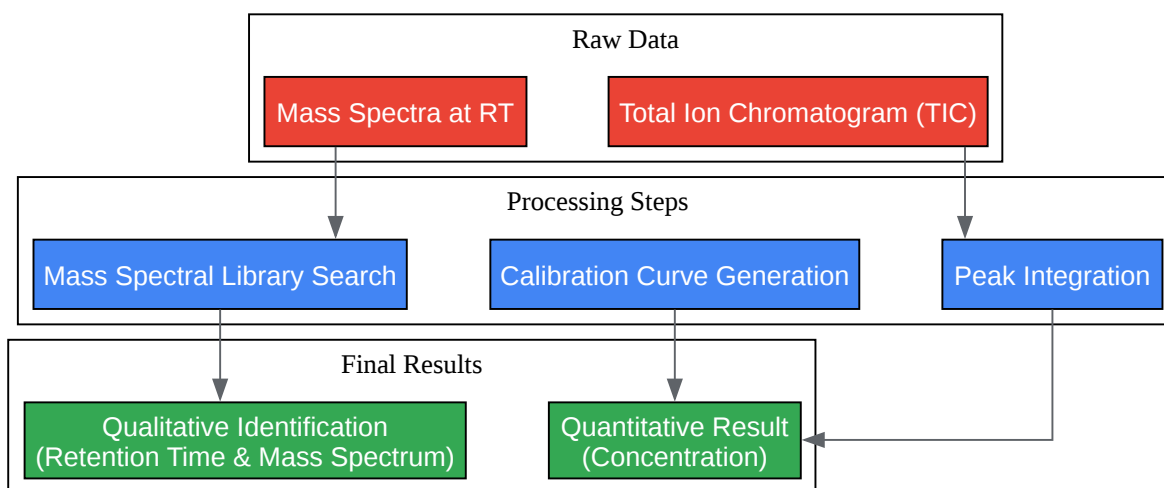
Data obtained from PubChem.[\[2\]](#)

Visualization of Experimental Workflow and Data Analysis



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Caption: Experimental workflow for the GC-MS analysis of **4-Phenylpyridine**.



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Caption: Logical flow for data analysis in GC-MS.

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References

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